

Technical Support Center: PS-1145 Dihydrochloride

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Compound of Interest

Compound Name: PS-1145 dihydrochloride

Cat. No.: B15620394

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This technical support center provides researchers, scientists, and drug development professionals with guidance on the stability and handling of **PS-1145 dihydrochloride** in DMSO.

Frequently Asked Questions (FAQs)

Q1: How should I prepare a stock solution of **PS-1145 dihydrochloride** in DMSO?

A1: To prepare a stock solution, dissolve **PS-1145 dihydrochloride** in fresh, anhydrous DMSO. Gentle warming can aid dissolution. For example, one supplier suggests that for PS-1145 (not the dihydrochloride salt), a 10 mg/mL solution can be made in DMSO.^[1] For the dihydrochloride salt, solubility has been reported to be up to 5 mM with gentle warming. Another source indicates solubility of over 3 mg/mL at approximately 60°C.^[2] Always use high-purity, anhydrous DMSO, as moisture can reduce the solubility of the compound.^[3]

Q2: What are the recommended storage conditions for **PS-1145 dihydrochloride** powder and its DMSO stock solution?

A2: Recommendations for storage vary slightly between suppliers, but a general consensus can be followed for optimal stability.

Form	Storage Temperature	Duration	Notes
Solid Powder	-20°C	≥ 4 years[3]	Store in a desiccated environment.
+4°C or 2-8°C	Not specified	Acceptable for short-term storage.[4]	
DMSO Stock Solution	-80°C	Up to 1 year[3] or 2 years[5]	Recommended for long-term storage.
-20°C	Up to 1 month[3]	Suitable for short to medium-term storage.	

To avoid repeated freeze-thaw cycles, it is highly recommended to aliquot the DMSO stock solution into single-use volumes.[3]

Q3: Is **PS-1145 dihydrochloride** sensitive to repeated freeze-thaw cycles when dissolved in DMSO?

A3: While specific data for **PS-1145 dihydrochloride** is not available, general studies on small molecules in DMSO suggest that repeated freeze-thaw cycles can be detrimental. One study indicated no significant loss for many compounds after 11 cycles, while another subjected compounds to 25 cycles to assess stability. To minimize potential degradation, it is best practice to aliquot stock solutions into single-use vials to avoid more than a few freeze-thaw cycles.

Q4: Can I store my **PS-1145 dihydrochloride** DMSO stock solution at room temperature?

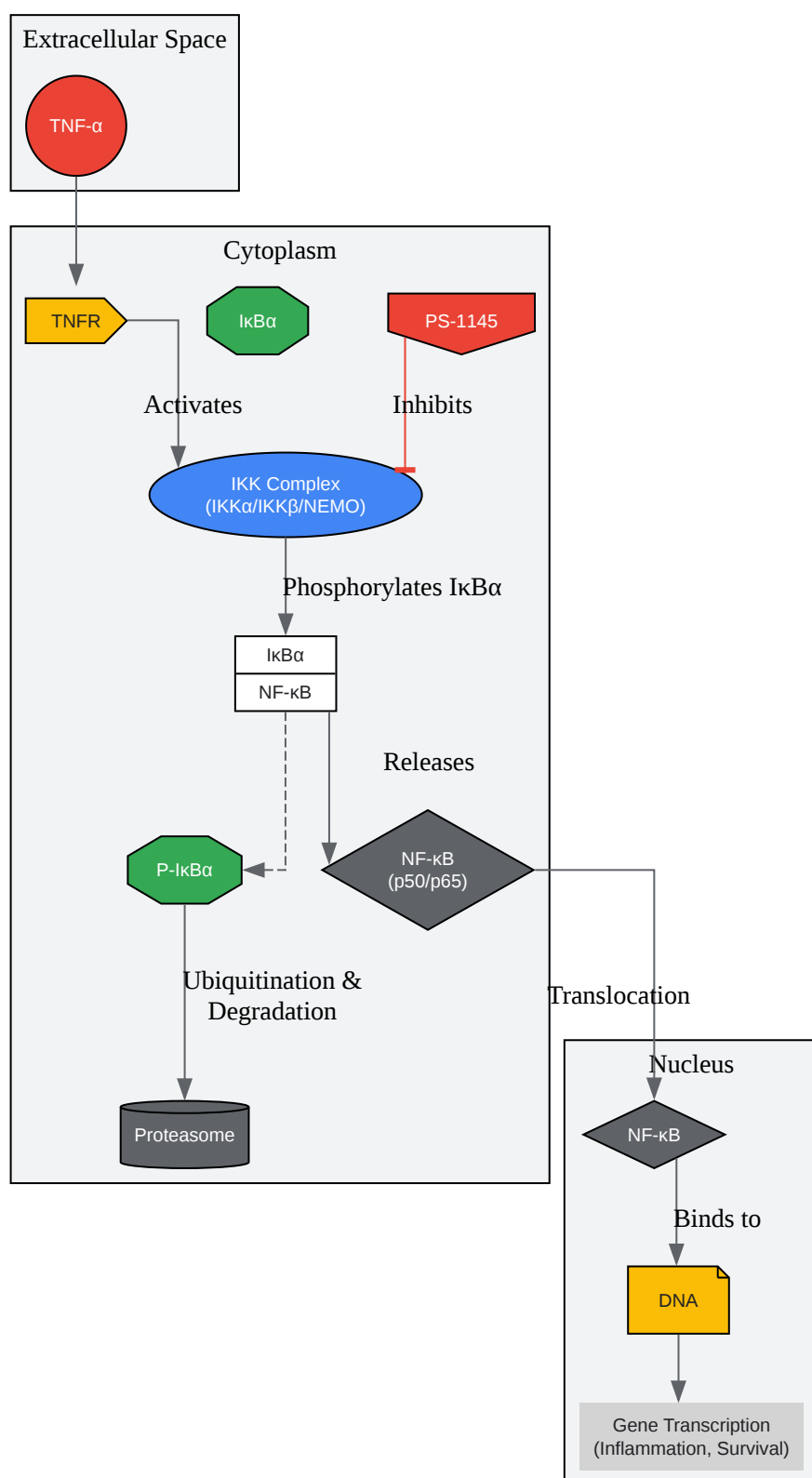
A4: It is not recommended to store DMSO stock solutions of **PS-1145 dihydrochloride** at room temperature for extended periods. While some labs may keep solutions at room temperature for daily use, this can lead to degradation over time, especially due to the hygroscopic nature of DMSO which readily absorbs water from the atmosphere. Absorbed water can affect the stability of the dissolved compound. For any storage beyond a single working day, refrigeration at 4°C or freezing at -20°C or -80°C is recommended.

Q5: What is the mechanism of action of PS-1145?

A5: PS-1145 is a selective inhibitor of I κ B kinase (IKK), particularly IKK β .^{[1][6]} By inhibiting IKK, PS-1145 prevents the phosphorylation and subsequent degradation of I κ B α , an inhibitor of the transcription factor NF- κ B.^{[4][7]} This blockage of I κ B α degradation keeps NF- κ B sequestered in the cytoplasm, preventing its translocation to the nucleus and the subsequent transcription of pro-inflammatory and anti-apoptotic genes.^{[7][8]}

Signaling Pathway

Below is a diagram illustrating the NF- κ B signaling pathway and the point of inhibition by PS-1145.



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Figure 1. PS-1145 inhibits the NF-κB signaling pathway by targeting the IKK complex.

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Action(s)
Reduced or no compound activity in the assay.	Compound Degradation: Stock solution may have degraded due to improper storage, multiple freeze-thaw cycles, or exposure to water.	1. Prepare a fresh stock solution from solid powder.2. Aliquot the new stock solution into single-use vials.3. Perform a dose-response experiment to verify the activity of the new stock solution.
Incorrect Concentration: Error in calculating the dilution from the stock solution.	1. Double-check all calculations for dilutions.2. If possible, verify the concentration of the stock solution using a spectrophotometer, if a known extinction coefficient is available.	
Precipitation of the compound in the stock solution or assay medium.	Low Solubility: The concentration may be too high for the solvent or the temperature may be too low. DMSO solutions can freeze at 18.5°C.	1. Gently warm the solution to see if the precipitate redissolves.2. If precipitation occurs in the aqueous assay medium, consider using a lower final concentration or adding a surfactant like Tween-80 (with appropriate vehicle controls).
Hygroscopic DMSO: Water absorbed by DMSO can reduce the solubility of the compound.[3]	1. Use fresh, anhydrous DMSO for preparing stock solutions.2. Store DMSO properly, tightly capped, and consider using a desiccant.	

Inconsistent results between experiments.	Variable Compound Activity: Could be due to inconsistent handling of the stock solution (e.g., different number of freeze-thaw cycles).	1. Use a fresh aliquot of the stock solution for each experiment.2. Ensure consistent experimental conditions, including incubation times and temperatures.
Pipetting Errors: Inaccurate pipetting of small volumes of concentrated stock solution.	1. Use calibrated pipettes.2. Perform serial dilutions to work with larger, more accurate volumes.	

Experimental Protocols

Protocol for Assessing PS-1145 Stability in DMSO

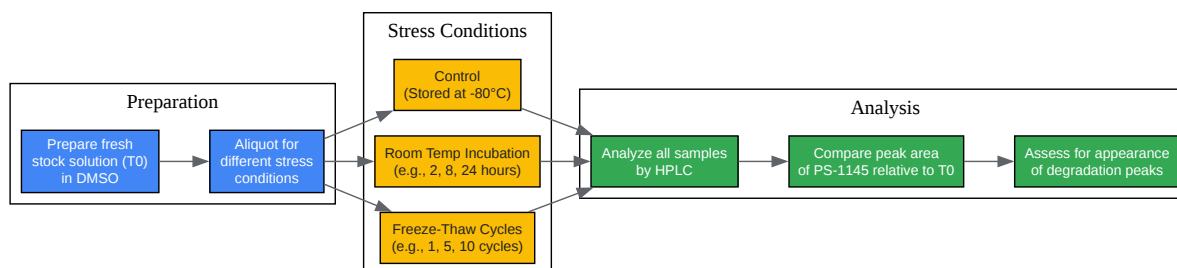
This protocol provides a general workflow for researchers to assess the stability of their **PS-1145 dihydrochloride** stock solution if degradation is suspected.

Objective: To determine the relative stability of a **PS-1145 dihydrochloride** DMSO stock solution under specific stress conditions (e.g., room temperature incubation, multiple freeze-thaw cycles).

Materials:

- **PS-1145 dihydrochloride** solid
- Anhydrous DMSO
- High-Performance Liquid Chromatography (HPLC) system with a suitable column (e.g., C18) and detector (e.g., UV-Vis)
- Calibrated analytical balance and pipettes
- Appropriate vials

Workflow Diagram:



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Figure 2. Experimental workflow for assessing the stability of PS-1145 in DMSO.

Methodology:

- Preparation of T0 Sample: Accurately weigh **PS-1145 dihydrochloride** and dissolve it in anhydrous DMSO to a known concentration (e.g., 10 mM). This is your time-zero (T0) reference sample. Immediately analyze a portion of this sample via HPLC.
- Application of Stress Conditions:
 - Freeze-Thaw Cycles: Aliquot the T0 stock solution into several tubes. Subject them to the desired number of freeze-thaw cycles (e.g., freeze at -20°C for at least 1 hour, then thaw at room temperature for 30 minutes).
 - Room Temperature Incubation: Keep aliquots of the T0 stock solution at room temperature for various durations (e.g., 2, 8, 24 hours).
 - Control: Store an aliquot of the T0 stock solution under ideal conditions (-80°C) for the duration of the experiment.
- HPLC Analysis:

- At the end of each stress condition, dilute the samples to an appropriate concentration for HPLC analysis.
- Run all samples, including the T0 and control samples, on the HPLC system. Use a validated method that provides good separation of the parent compound from potential degradants. A UV detector set to one of the absorbance maxima of PS-1145 (e.g., 293 nm or 364 nm) can be used.^[1]
- Data Analysis:
 - Compare the peak area of the PS-1145 peak in the stressed samples to the T0 sample. A decrease in the relative peak area suggests degradation.
 - Examine the chromatograms for the appearance of new peaks, which may correspond to degradation products.
 - Calculate the percentage of PS-1145 remaining in each stressed sample relative to the T0 sample.

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References

- 1. [PDF] Studies on Repository Compound Stability in DMSO under Various Conditions | Semantic Scholar [semanticscholar.org]
- 2. PS 1145 dihydrochloride (10 MG) [chemicalbook.com]
- 3. caymanchem.com [caymanchem.com]
- 4. Stability of screening compounds in wet DMSO - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. DMSO Solubility Assessment for Fragment-Based Screening - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]

- 7. The effect of freeze/thaw cycles on the stability of compounds in DMSO - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. How to Conduct Stability Studies for Small Molecule Drugs – StabilityStudies.in [stabilitystudies.in]
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